

Application Notes and Protocols: Hydrogenated Jojoba Oil in Cosmetic Science

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Introduction

Hydrogenated Jojoba Oil, the end product of the controlled hydrogenation of Jojoba Oil (*Simmondsia Chinensis* Seed Oil), is a versatile and highly stable ingredient in cosmetic science.[1][2] Unlike the liquid wax ester of its origin, **hydrogenated jojoba oil** is a hard, white, crystalline wax with a melting point of approximately 68-70°C.[1][3] This transformation in physical state, from a liquid to a solid wax, imparts unique functional properties, making it a valuable component in a wide array of cosmetic and personal care formulations. Its primary functions in cosmetics include acting as an emollient, a skin-conditioning agent, an abrasive, and a structuring agent in stick formulations.[1][3]

These application notes provide a comprehensive overview of the use of **hydrogenated jojoba oil** in cosmetic science, including its functional benefits, quantitative data from relevant studies, and detailed experimental protocols for its evaluation.

Physicochemical Properties and Functions

Hydrogenated jojoba oil is composed of straight-chain wax esters with 36 to 46 carbons, which contributes to its crystalline structure and hardness.[1][3] Due to the hydrogenation process, the double bonds present in jojoba oil are eliminated, resulting in a more stable ingredient with a longer shelf life and increased resistance to oxidation.[1]

The key functions of **hydrogenated jojoba oil** in cosmetic formulations are:

- **Emollient and Skin-Conditioning Agent:** It helps to soften and smooth the skin, enhancing its texture and feel.[\[1\]](#)[\[3\]](#)
- **Occlusive Agent:** By forming a protective barrier on the skin's surface, it helps to reduce transepidermal water loss (TEWL), thereby improving skin hydration.[\[4\]](#)
- **Structuring Agent/Wax Matrix Strengthener:** In anhydrous formulations like lipsticks, eyeliners, and lip balms, it increases the hardness and structural integrity of the product.[\[1\]](#)[\[3\]](#) It can be used in concentrations up to 31% in lipsticks.[\[1\]](#)
- **Abrasive (Exfoliant):** When produced as small, uniform spheres (jojoba beads), it serves as a gentle and biodegradable exfoliant.[\[1\]](#)[\[3\]](#)[\[5\]](#)

The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that jojoba oil and its derivatives, including **hydrogenated jojoba oil**, are safe for use in cosmetic ingredients.[\[1\]](#)[\[4\]](#) Due to their large molecular weight, they are not expected to penetrate the skin.[\[1\]](#)[\[4\]](#)

Data Presentation

The following tables summarize quantitative data related to the application of jojoba-derived ingredients in cosmetics. It is important to note that while some studies focus on Jojoba Oil, the findings on hydration and barrier function provide a basis for the expected performance of **Hydrogenated Jojoba Oil** as an occlusive emollient.

Table 1: Skin Hydration and Barrier Function Improvement with Jojoba Oil

Parameter	Test Product	Application Duration	Results	Source
Skin Hydration	Jobaba Oil	30 minutes	30% increase in skin hydration.	[6][7]
Transepidermal Water Loss (TEWL)	Jobaba Oil	24 hours	Significant decrease in TEWL.	[6][8]
Skin Barrier Reinforcement	Jobaba Oil	14 and 28 days	Reinforcement of the hydro-lipid barrier.	[6][8]

Table 2: Physical Properties of **Hydrogenated Jobaba Oil** (Jobaba Beads) for Exfoliation

Property	Specification Range	Method	Source
Particle Size (20/40 mesh)	[5]		
Retained on #20 sieve (850 microns)	10% max by weight	USA Standard Testing Sieve (ASTM E-11)	[5]
Retained on #40 sieve (425 microns)	85% min by weight	USA Standard Testing Sieve (ASTM E-11)	[5]
Pass through #40 sieve (425 microns)	10% max by weight	USA Standard Testing Sieve (ASTM E-11)	[5]
Particle Size (40/60 mesh)	[5][9]		
Retained on #40 sieve (425 microns)	10% max by weight	USA Standard Testing Sieve (ASTM E-11)	[5][9]
Retained on #60 sieve (250 microns)	85% min by weight	USA Standard Testing Sieve (ASTM E-11)	[5][9]
Pass through #60 sieve (250 microns)	10% max by weight	USA Standard Testing Sieve (ASTM E-11)	[5][9]
Melting Point	66 - 71°C	Capillary Slip Point	[5][9]
Recommended Use Level	1% to 15%	Formulation dependent	[9][10]

Experimental Protocols

Detailed methodologies for key experiments to evaluate the efficacy of **hydrogenated jojoba oil** in cosmetic formulations are provided below.

Protocol 1: Evaluation of Skin Moisturization and Barrier Function

Objective: To assess the effect of a formulation containing **hydrogenated jojoba oil** on skin hydration and transepidermal water loss (TEWL).

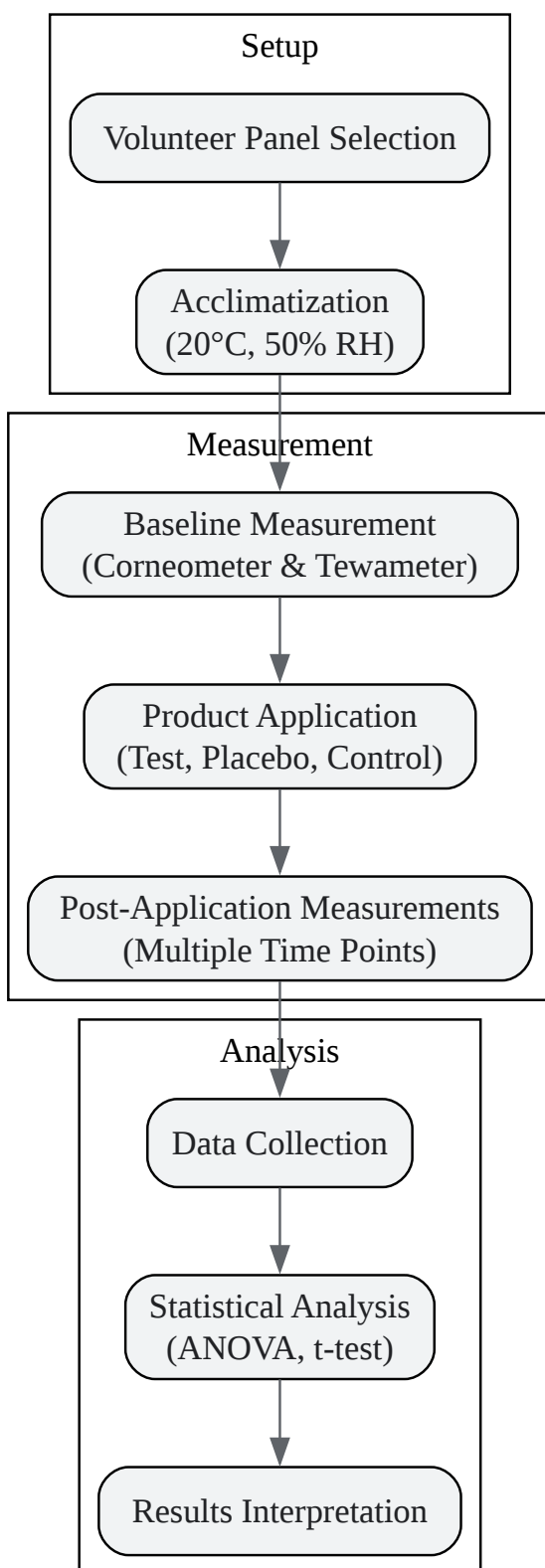
Materials and Instruments:

- Test formulation (e.g., cream or lotion) with a specified concentration of **hydrogenated jojoba oil**.
- Placebo formulation (without **hydrogenated jojoba oil**).
- Untreated control area.
- Corneometer® for skin hydration measurement.
- Tewameter® for TEWL measurement.
- Climate-controlled room ($20 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity).
- Volunteer panel (e.g., 20 subjects with normal to dry skin).

Procedure:

- Acclimatization: Subjects acclimatize in the controlled environment for at least 15 minutes before measurements.
- Baseline Measurements: Baseline skin hydration (Corneometer®) and TEWL (Tewameter®) are measured on designated test areas on the volar forearms of each subject.
- Product Application: A standardized amount (e.g., $2 \mu\text{L}/\text{cm}^2$) of the test formulation and placebo are applied to their respective test areas. One area remains untreated as a control.
- Post-Application Measurements: Skin hydration and TEWL measurements are repeated at specified time points (e.g., 30 minutes, 1 hour, 2 hours, 4 hours, and 24 hours) after product application.
- Long-Term Study (Optional): For long-term effects, subjects apply the products twice daily for a period of 14 or 28 days, with measurements taken at baseline and at the end of the study period.

- **Data Analysis:** Changes in skin hydration and TEWL from baseline are calculated for each test area and time point. Statistical analysis (e.g., ANOVA, t-test) is performed to determine the significance of the differences between the test formulation, placebo, and untreated control.



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Workflow for Skin Moisturization and TEWL Evaluation.

Protocol 2: Evaluation of Lipstick Hardness

Objective: To determine the effect of **hydrogenated jojoba oil** on the hardness of a lipstick formulation.

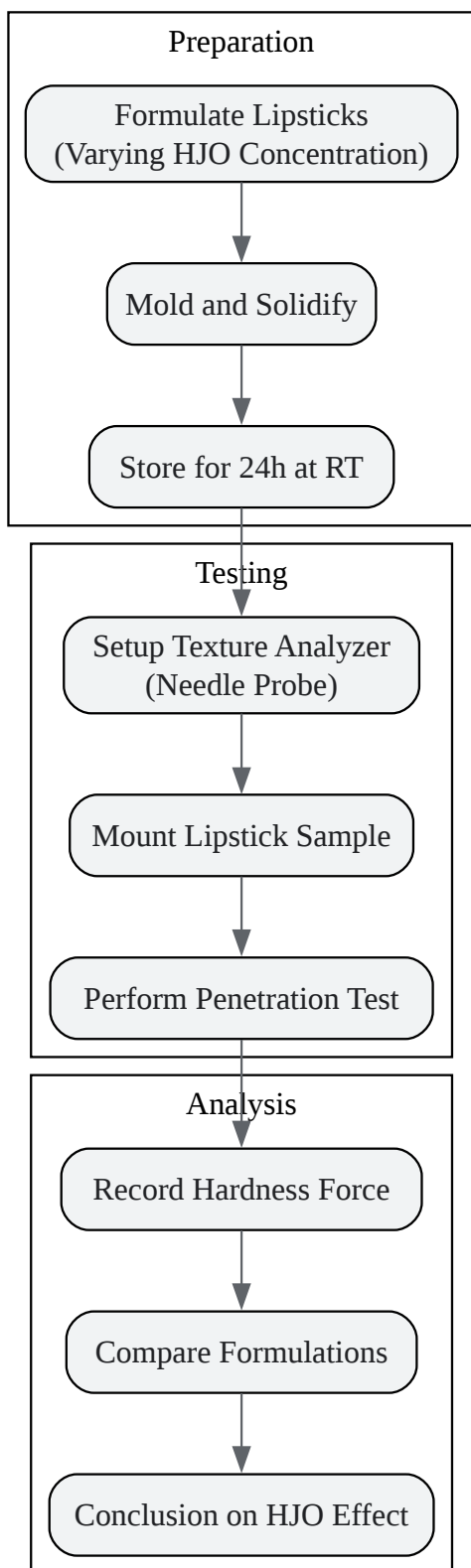
Materials and Instruments:

- Lipstick formulations with varying concentrations of **hydrogenated jojoba oil**.
- Control lipstick formulation (without **hydrogenated jojoba oil**).
- Texture Analyzer (e.g., CTX Texture Analyzer) with a specific load cell (e.g., 1.5 kg or 5 kg).
- 2 mm needle probe (as per ASTM D1321-10) or a lipstick cantilever fixture.
- Lipstick mold.
- Temperature-controlled environment.

Procedure:

- **Sample Preparation:** Prepare lipstick formulations with different concentrations of **hydrogenated jojoba oil**. Pour the molten lipstick mass into molds and allow them to solidify under controlled conditions. Store the lipstick samples at room temperature for 24 hours before testing.
- **Instrument Setup:** Attach the 2 mm needle probe or the lipstick cantilever fixture to the texture analyzer. Calibrate the instrument.
- **Sample Mounting:** Secure the lipstick tube in a holder or vice grips, ensuring it is stable and centered under the probe. Wind the lipstick to a specified length (e.g., 12.5 mm).
- **Penetration Test:**
 - Set the test parameters on the texture analyzer software (e.g., pre-test speed, test speed, post-test speed, target distance, trigger force).
 - Start the test. The probe will penetrate the lipstick to the set distance.

- Record the force required to achieve this penetration. This force value represents the hardness of the lipstick.
- Replicates: Perform the test on multiple lipsticks from each formulation batch to ensure reproducibility.
- Data Analysis: Compare the hardness values (in grams or Newtons) of the different lipstick formulations. A higher force value indicates a harder lipstick.



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Workflow for Evaluating Lipstick Hardness.

Protocol 3: Evaluation of Exfoliation Efficacy (Jojoba Beads)

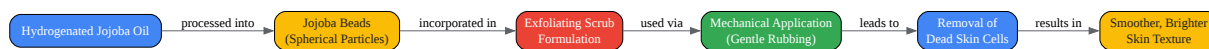
Objective: To assess the exfoliating properties of a scrub formulation containing **hydrogenated jojoba oil** beads.

Materials and Instruments:

- Scrub formulation with a specified concentration and particle size of jojoba beads.
- Placebo scrub (without jojoba beads).
- Skin imaging system (e.g., Visia® or similar) to analyze skin texture and smoothness.
- Corneometer® to measure skin hydration (as exfoliation can affect the skin barrier).
- Volunteer panel.

Procedure:

- **Baseline Assessment:** Capture baseline images of the skin on the forearms or face of the volunteers using the skin imaging system. Measure baseline skin hydration.
- **Product Application:** Volunteers apply the scrub formulation with jojoba beads to one designated area and the placebo scrub to another, following a standardized procedure (e.g., gentle circular motions for 1 minute, followed by rinsing).
- **Post-Application Assessment:** Immediately after application and at specified time points (e.g., 1 hour, 24 hours), capture new images of the treated areas and measure skin hydration.
- **Image Analysis:** Analyze the images to quantify changes in skin texture, smoothness, and the reduction of fine lines or dry patches.
- **Data Analysis:** Compare the changes in skin texture and hydration between the area treated with the jojoba bead scrub and the placebo-treated area. Collect subjective feedback from volunteers on the perceived gentleness and effectiveness of the exfoliation.



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Logical Relationship of Jojoba Beads in Exfoliation.

Conclusion

Hydrogenated jojoba oil is a highly functional and safe ingredient in cosmetic science, offering a range of benefits from enhancing skin hydration to providing structural integrity to color cosmetics. Its stability and versatility make it a valuable component for formulators. The experimental protocols provided herein offer a standardized approach to substantiating the efficacy of formulations containing this ingredient. Further research focusing specifically on the quantitative effects of **hydrogenated jojoba oil** on skin physiology and formulation characteristics will continue to expand its application in innovative cosmetic products.

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